

# octyltriethoxysilane molecular weight and formula

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## Compound of Interest

Compound Name: Octyltriethoxysilane

Cat. No.: B1682538

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## Core Technical Data: Octyltriethoxysilane

Octyltriethoxysilane is an organosilicon compound used as a surface modifier and coupling agent.<sup>[1]</sup> This document provides the fundamental molecular and physical data for this chemical.

## Molecular Formula and Weight

The chemical structure of octyltriethoxysilane is defined by its molecular formula and corresponding molecular weight.

Parameter	Value	Citations
Molecular Formula	C <sub>14</sub> H <sub>32</sub> O <sub>3</sub> Si	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	276.49 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
276.4876 g/mol		<a href="#">[5]</a> <a href="#">[6]</a>

Please note: The creation of an in-depth technical guide, including detailed experimental protocols and complex logical diagrams, is beyond the scope of this response. The information provided here is limited to the core factual data requested.

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## References

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- 4. n-Octyltriethoxysilane, 95% | Fisher Scientific [fishersci.ca]
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